

allyl n-octyl ether chemical and physical properties.

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Compound of Interest

Compound Name: *Allyl n-octyl ether*

Cat. No.: *B1268035*

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Allyl n-Octyl Ether: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the chemical and physical properties of **allyl n-octyl ether**. It includes detailed experimental protocols for its synthesis and characterization, presented in a format tailored for researchers and professionals in the chemical and pharmaceutical sciences.

Chemical and Physical Properties

Allyl n-octyl ether is a colorless to almost colorless liquid with the chemical formula $C_{11}H_{22}O$ [1]. It belongs to the alkyl allyl ether family and is distinguished by a straight eight-carbon n-octyl chain attached to the ether oxygen[2]. This structure influences its physical and chemical properties, such as its higher boiling point compared to shorter-chain allyl ethers[2].

Identification and General Properties

Property	Value	Source
Chemical Name	Allyl n-octyl ether	N/A
Synonyms	Allyl octyl ether, 1-prop-2-enooxyoctane	[3]
CAS Number	3295-97-4	[1]
Molecular Formula	C ₁₁ H ₂₂ O	[1][3]
Molecular Weight	170.29 g/mol	[3]
Appearance	Colorless to almost colorless clear liquid	[1]
Purity	>95.0% (GC)	[1]

Physical Properties

Property	Value	Source
Boiling Point	206 °C (lit.)	N/A
Density	0.81 g/mL	N/A
Refractive Index	1.4260-1.4300	N/A
Flash Point	77.1 ± 12.0 °C	N/A
Solubility	Insoluble in water, soluble in organic solvents.	[4]
Vapor Pressure	0.1 ± 0.4 mmHg at 25°C	N/A

Synthesis of Allyl n-Octyl Ether

The most common and established method for the synthesis of **allyl n-octyl ether** is the Williamson ether synthesis. This SN₂ reaction involves the reaction of an alkoxide ion with a primary alkyl halide[2][5][6]. In the case of **allyl n-octyl ether**, this can be achieved by reacting sodium n-octoxide with an allyl halide (e.g., allyl bromide).

Experimental Protocol: Williamson Ether Synthesis

This protocol describes the synthesis of **allyl n-octyl ether** from n-octanol and allyl bromide.

Materials:

- n-Octanol
- Sodium hydride (NaH) or other strong base
- Allyl bromide
- Anhydrous tetrahydrofuran (THF) or other suitable aprotic solvent
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

Procedure:

- **Formation of the Alkoxide:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve n-octanol in anhydrous THF. Cool the solution to 0 °C in an ice bath.
- Slowly add sodium hydride (1.1 equivalents) portion-wise to the stirred solution. The reaction will generate hydrogen gas, so ensure proper ventilation.
- Allow the mixture to warm to room temperature and stir until the evolution of hydrogen gas ceases, indicating the complete formation of the sodium n-octoxide.
- **Addition of the Alkyl Halide:** Cool the reaction mixture back to 0 °C and add allyl bromide (1.2 equivalents) dropwise via a syringe or dropping funnel.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours, or until TLC analysis indicates the consumption of the starting material.

- Work-up: Carefully quench the reaction by the slow addition of saturated aqueous NH_4Cl solution.
- Transfer the mixture to a separatory funnel and extract with diethyl ether or ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with water and then brine.
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by fractional distillation under reduced pressure to obtain pure **allyl n-octyl ether**.

Spectroscopic Characterization

The structure and purity of the synthesized **allyl n-octyl ether** can be confirmed using various spectroscopic techniques.

- ^1H NMR (Proton Nuclear Magnetic Resonance): The ^1H NMR spectrum will show characteristic signals for the allyl and n-octyl groups. The protons on the carbon adjacent to the ether oxygen will be shifted downfield.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The ^{13}C NMR spectrum will display distinct peaks for each unique carbon atom in the molecule.
- IR (Infrared) Spectroscopy: The IR spectrum will exhibit a characteristic C-O-C stretching vibration in the range of $1050\text{-}1150\text{ cm}^{-1}$.
- GC-MS (Gas Chromatography-Mass Spectrometry): GC-MS can be used to determine the purity of the compound and to identify the mass fragments, confirming its molecular weight and structure[3].

Safety and Handling

Allyl n-octyl ether is a combustible liquid and can cause skin and serious eye irritation[3].

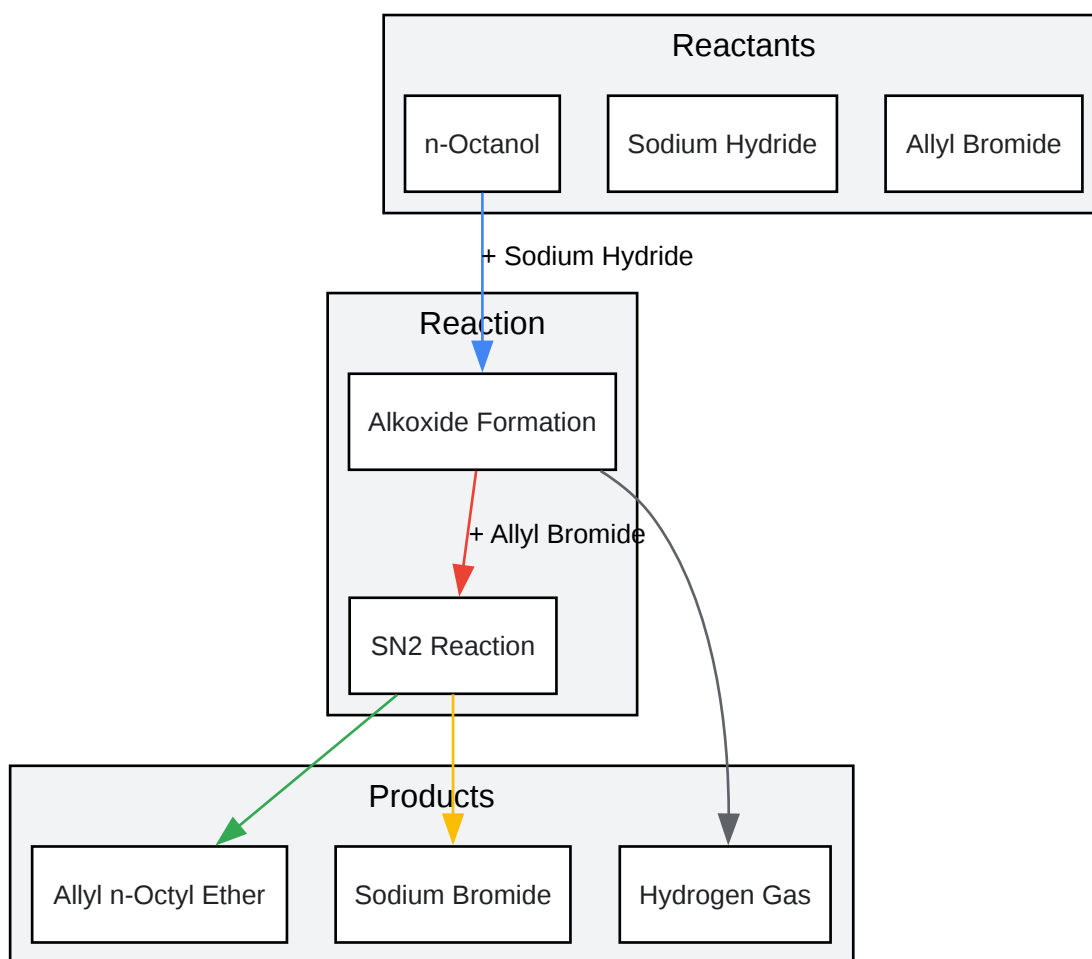
Precautionary Statements:

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- Wash skin thoroughly after handling.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- IF ON SKIN: Wash with plenty of water.
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Store in a well-ventilated place. Keep cool.

For detailed safety information, refer to the Safety Data Sheet (SDS).

Visualizations

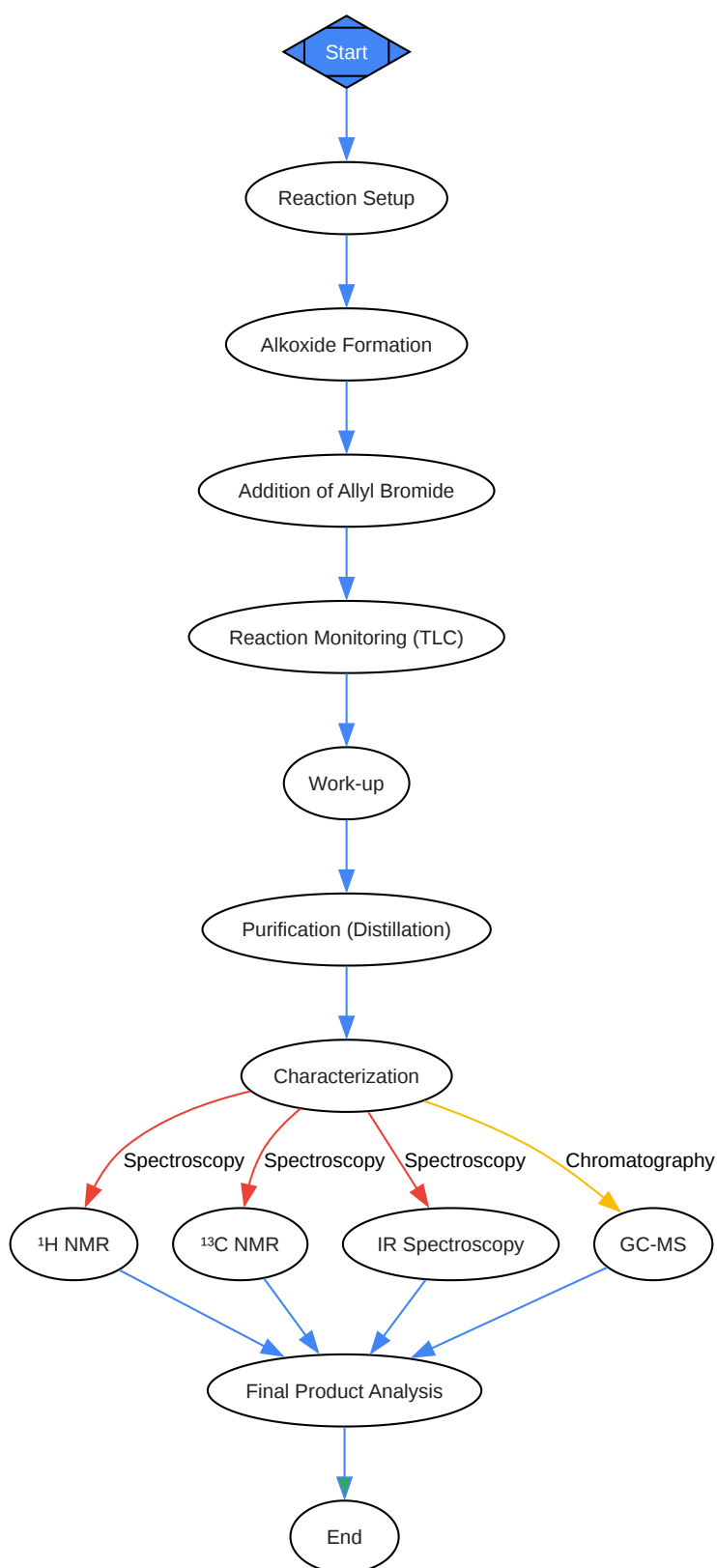
Synthesis of Allyl n-Octyl Ether via Williamson Ether Synthesis



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Caption: Williamson Ether Synthesis of **Allyl n-Octyl Ether**.

General Experimental Workflow for Synthesis and Characterization



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Caption: Synthesis and Characterization Workflow.

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